

3-(difluoromethyl)-1-methyl-1H-pyrazole-4-carbaldehyde physical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(difluoromethyl)-1-methyl-1H-pyrazole-4-carbaldehyde

Cat. No.: B2424663

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **3-(difluoromethyl)-1-methyl-1H-pyrazole-4-carbaldehyde**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Difluoromethyl)-1-methyl-1H-pyrazole-4-carbaldehyde is a pivotal heterocyclic building block in modern chemical synthesis. Its strategic importance lies primarily in its role as a key intermediate for a class of highly effective succinate dehydrogenase inhibitor (SDHI) fungicides. [1][2] The unique combination of a pyrazole core, a difluoromethyl group, and a reactive carbaldehyde moiety imparts specific physicochemical characteristics that are crucial for its synthetic utility and the biological activity of its derivatives.

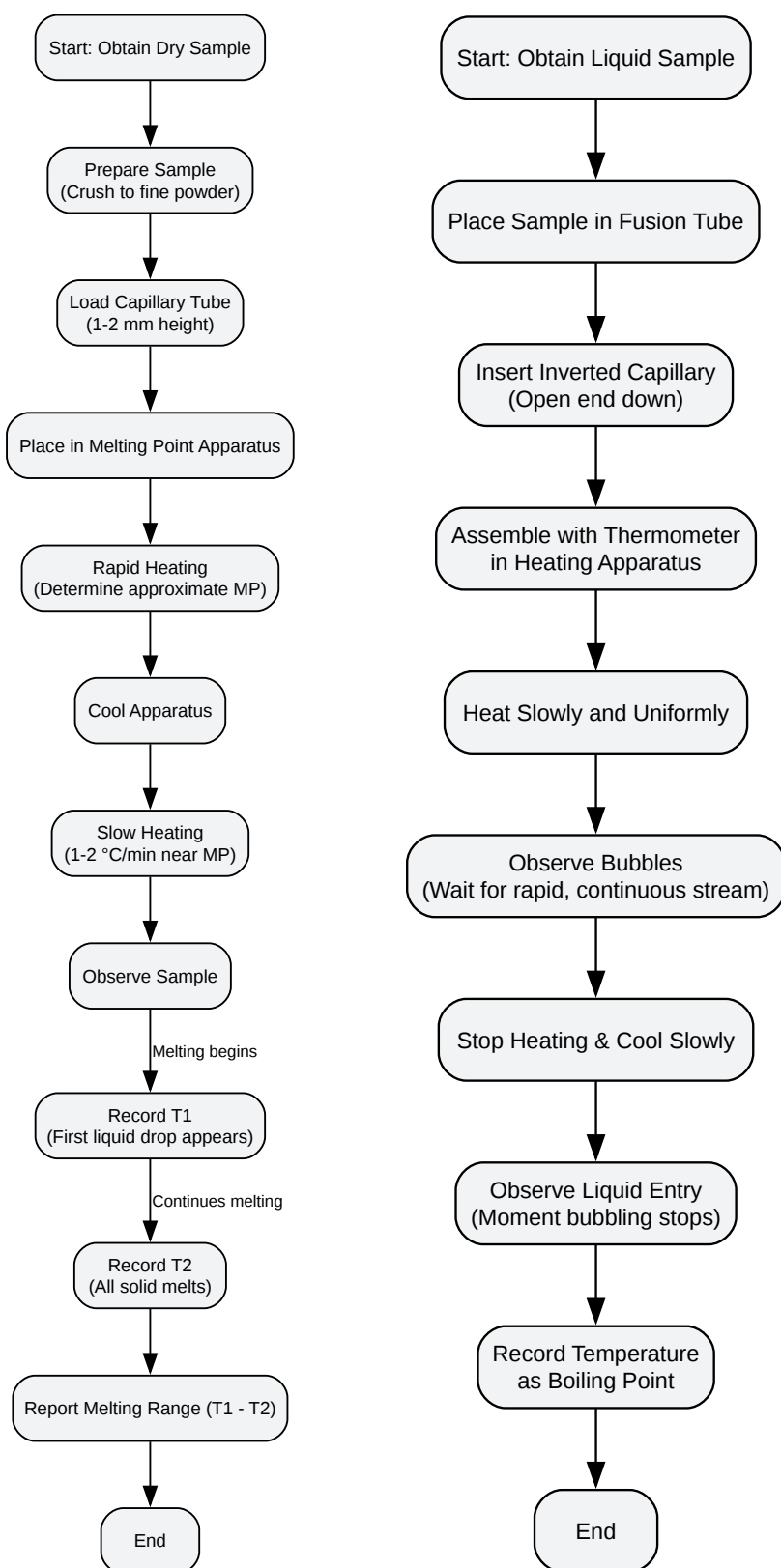
This guide provides a comprehensive analysis of the physical properties of this compound, offering field-proven insights into their implications for laboratory handling, reaction optimization, and the design of novel bioactive molecules. Understanding these foundational properties is a prerequisite for its effective application in both agricultural and pharmaceutical research and development.

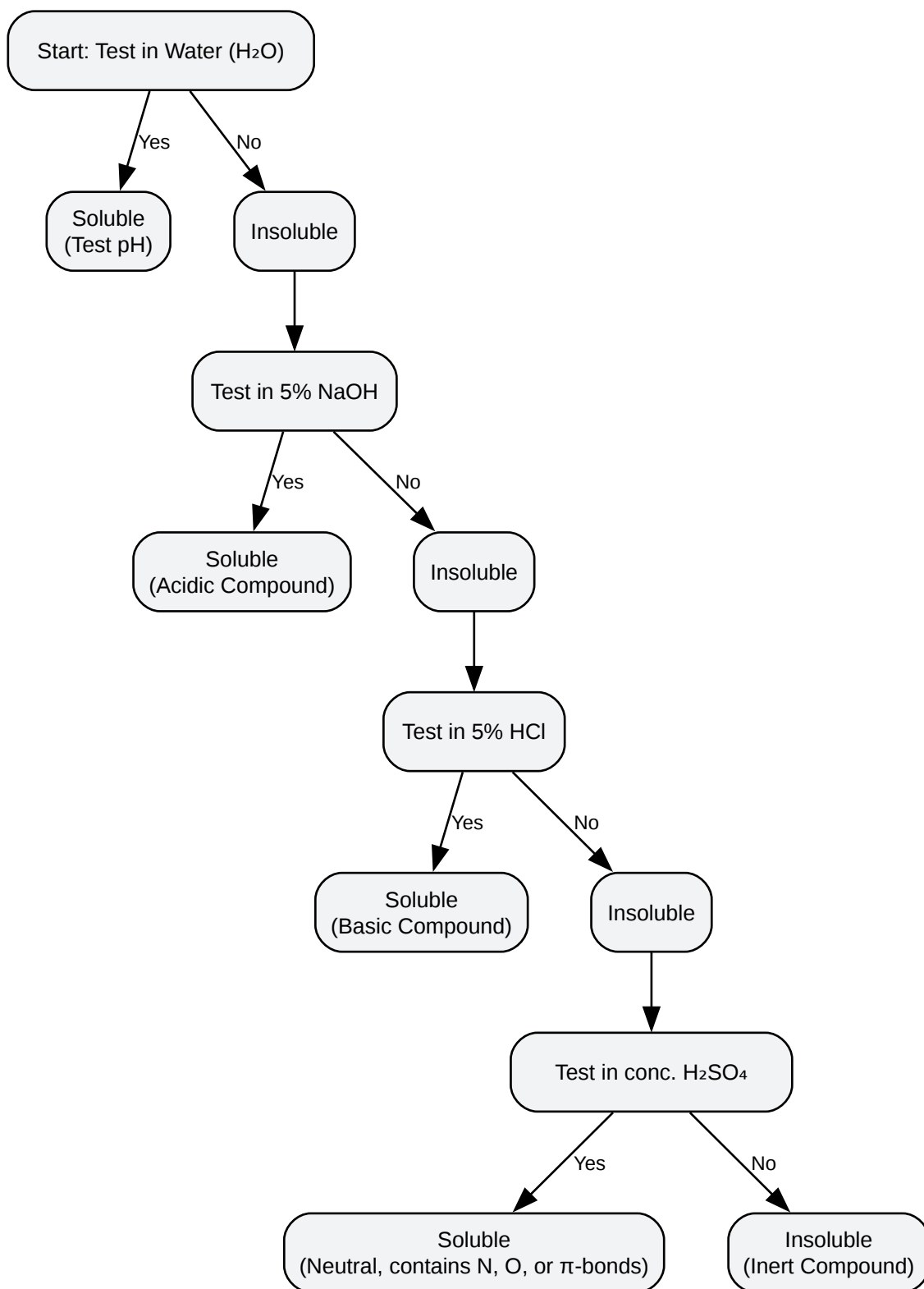
Compound Identification and Molecular Structure

Correctly identifying a chemical entity is the first step in any rigorous scientific investigation. The fundamental identifiers for this compound are detailed below.

Identifier	Value
IUPAC Name	3-(difluoromethyl)-1-methyl-1H-pyrazole-4-carbaldehyde
Molecular Formula	C ₆ H ₆ F ₂ N ₂ O
Molecular Weight	160.12 g/mol
CAS Number	330785-98-3

The molecular architecture is central to its physical and chemical behavior. The pyrazole ring provides a stable aromatic core, the electron-withdrawing difluoromethyl group enhances the acidity of adjacent protons and influences lipophilicity, and the aldehyde functional group serves as a versatile handle for subsequent chemical transformations.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. 3-(Difluoromethyl)-1-methyl-1H-pyrazole-4-carboxylic acid - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [3-(difluoromethyl)-1-methyl-1H-pyrazole-4-carbaldehyde physical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2424663#3-difluoromethyl-1-methyl-1h-pyrazole-4-carbaldehyde-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com